2,4-Difluoroanisole molecular structure

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Compound of Interest

Compound Name:	*2,4-Difluoroanisole*
CAS No.:	*452-10-8*
Cat. No.:	*B1330354*

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An In-Depth Technical Guide to the Molecular Structure of **2,4-Difluoroanisole**

Executive Summary

2,4-Difluoroanisole (CAS No. 452-10-8) is a fluorinated aromatic ether of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science. Its unique molecular architecture, characterized by two fluorine atoms and a methoxy group on a benzene ring, imparts desirable properties such as enhanced metabolic stability, increased lipophilicity, and specific reactivity. This guide provides a detailed exploration of the core molecular structure of **2,4-difluoroanisole**, grounded in computational chemistry and validated by spectroscopic analysis. It is intended for researchers, scientists, and drug development professionals who require a deep, technical understanding of this versatile intermediate.

Section 1: Introduction to 2,4-Difluoroanisole

Fluorination is a cornerstone strategy in modern drug design. The replacement of hydrogen with fluorine can profoundly alter a molecule's pharmacokinetic and pharmacodynamic profile. **2,4-Difluoroanisole** serves as a critical building block for introducing a difluorinated methoxybenzene moiety into larger, more complex molecules.[1] This substitution pattern is particularly valuable for several reasons:

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- Metabolic Stability: The strong carbon-fluorine bond can block sites of oxidative metabolism, prolonging the in vivo half-life of a drug candidate.
- Lipophilicity and Permeability: Fluorine substitution increases lipophilicity, which can enhance membrane permeability and oral bioavailability.
- Reactivity and Selectivity: The electron-withdrawing nature of the fluorine atoms activates the aromatic ring for certain chemical transformations and directs substitution patterns, offering precise control in multi-step syntheses.[2]

Given its utility, a comprehensive understanding of its three-dimensional structure, electronic properties, and spectroscopic signature is essential for its effective application. This guide bridges theoretical calculations with practical, verifiable experimental data.

Section 2: Core Molecular Architecture

The spatial arrangement of atoms and the distribution of electrons define the chemical personality of **2,4-difluoroanisole**. This section details its fundamental properties and computed structural parameters.

Fundamental Physicochemical Properties

The macroscopic properties of **2,4-difluoroanisole** are a direct consequence of its molecular structure.

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Property	Value	Source
CAS Number	452-10-8	[3]
Molecular Formula	$C_7H_6F_2O$	[3]
Molecular Weight	144.12 g/mol	[3]
Appearance	Colorless to light yellow clear liquid	[2]
Density	1.24 g/mL	[2]
Boiling Point	53 °C at 18 mmHg	[2]
Refractive Index	n20/D 1.47	[2]

Computed Structural Parameters

To understand the precise geometry of the molecule, we turn to quantum chemical calculations. The following parameters were determined using Density Functional Theory (DFT) with the B3LYP method and a 6-311++G(d,p) basis set, which provides a reliable approximation of the molecule's ground state geometry.[4][5]

Parameter	Bond/Angle	Calculated Value
Bond Length	C1-O	1.35 Å
	O-C(Methyl)	1.42 Å
	C1-C2	1.39 Å
	C2-F	1.35 Å
	C4-F	1.34 Å
Bond Angle	C1-O-C(Methyl)	118.2°
	O-C1-C2	116.5°
	O-C1-C6	123.5°
	C3-C4-F	118.7°

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Note: These values are derived from computational models and represent a low-energy conformation.[4]

Conformational Analysis

A key structural feature of anisole derivatives is the orientation of the methoxy group relative to the plane of the benzene ring. For **2,4-difluoroanisole**, the lowest energy conformation involves the C-O-C plane being coplanar with the aromatic ring, with the methyl group oriented away from the fluorine atom at the 2-position to minimize steric hindrance. This planar conformation maximizes the resonance interaction between the oxygen's lone pairs and the aromatic π-system. Computational studies confirm that this planar structure corresponds to the global minimum energy state.[4]

Visualization: Molecular Structure of 2,4-Difluoroanisole

The following diagram illustrates the optimized geometry and atom numbering scheme used in this guide.

Caption: Optimized molecular structure of **2,4-Difluoroanisole**.

Section 3: Synthesis and Elucidation Workflow

A self-validating protocol requires a logical and efficient synthetic pathway followed by rigorous characterization. The most common laboratory-scale synthesis of **2,4-difluoroanisole** begins with the readily available precursor, 2,4-difluoroaniline.

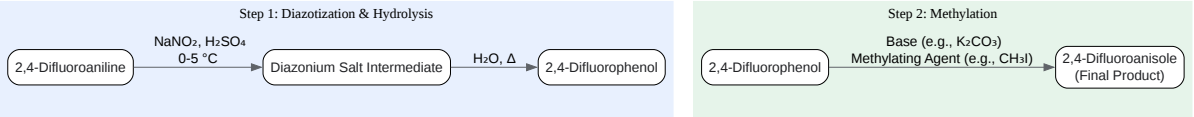
Rationale for Synthetic Pathway

The chosen pathway leverages well-established, high-yielding reactions:

- Diazotization: 2,4-difluoroaniline is converted to a diazonium salt. This is a versatile intermediate that can be readily transformed.
- Hydrolysis: The diazonium salt is hydrolyzed to 2,4-difluorophenol. This step is crucial for introducing the hydroxyl group needed for ether formation.
- Williamson Ether Synthesis: The final step is the methylation of the phenoxide intermediate to form the target anisole. This is a classic and reliable method for ether synthesis.

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Visualization: Synthesis Workflow



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Caption: Synthetic pathway from 2,4-difluoroaniline to **2,4-difluoroanisole**.

Experimental Protocol: Synthesis from 2,4-Difluoroaniline

This protocol is a self-validating system where the purity and identity of the product from each step can be confirmed before proceeding.

Part A: Synthesis of 2,4-Difluorophenol[6]

- Diazotization:
  - In a three-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, add 2,4-difluoroaniline (1 eq.).
  - Carefully add a solution of concentrated sulfuric acid in water while maintaining the temperature below 20°C with an ice bath. Stir until a clear solution of the ammonium salt is formed.
  - Cool the solution to 0-5°C using an ice-salt bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite (1 eq.) dropwise, ensuring the temperature does not exceed 5°C.

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- Causality Check: Maintaining a low temperature is critical to prevent the premature decomposition of the unstable diazonium salt.

- Hydrolysis:
  - Once the addition is complete, slowly warm the reaction mixture by adding it to a flask containing boiling water or by direct heating.
  - The evolution of nitrogen gas will be observed. Continue heating until the gas evolution ceases, indicating the completion of the hydrolysis.
  - Validation Point: The cessation of N_2 evolution provides a clear visual endpoint for the reaction.

- Work-up and Purification:
  - Cool the reaction mixture and extract the product with a suitable organic solvent (e.g., diethyl ether).
  - Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
  - Remove the solvent under reduced pressure. The crude 2,4-difluorophenol can be purified by vacuum distillation.

Part B: Synthesis of **2,4-Difluoroanisole** (Williamson Ether Synthesis)

- Deprotonation:
  - In a flame-dried flask under an inert atmosphere (e.g., Nitrogen), dissolve the purified 2,4-difluorophenol (1 eq.) in a polar aprotic solvent like acetone or DMF.
  - Add a suitable base, such as anhydrous potassium carbonate (1.5 eq.), to the solution. Stir the mixture at room temperature for 30-60 minutes.
  - Causality Check: The base deprotonates the phenol to form the more nucleophilic phenoxide, which is necessary for the subsequent reaction.

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- Methylation:
  - Add a methylating agent, such as methyl iodide (1.2 eq.), dropwise to the suspension.
  - Heat the reaction mixture to reflux and monitor its progress using Thin Layer Chromatography (TLC).
  - Validation Point: The disappearance of the starting phenol spot and the appearance of a new, less polar product spot on the TLC plate indicates reaction completion.
- Work-up and Purification:
  - Cool the reaction mixture and filter off the inorganic salts.
  - Remove the solvent from the filtrate under reduced pressure.
  - Dissolve the residue in an organic solvent and wash with a dilute aqueous base (e.g., NaOH) to remove any unreacted phenol, followed by water and brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
  - Purify the final product, **2,4-difluoroanisole**, by vacuum distillation.

Section 4: Spectroscopic Signature for Structural Verification

Spectroscopic analysis provides the definitive "fingerprint" of a molecule, allowing for unambiguous structural confirmation. The data presented here are based on computational predictions and established principles of spectroscopy.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

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Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Assignment
^{1}H NMR	~3.9	s	-	-OCH$_3$
~6.8-7.2	m	J(H,F), J(H,H)	Aromatic Protons	
^{13}C NMR	~56	s	-	-OCH$_3$
~104	dd	^{1}J(C,F), ^{2}J(C,F)	C3	
~111	dd	^{2}J(C,F), ^{3}J(C,F)	C5	
~118	dd	^{2}J(C,F), ^{3}J(C,F)	C6	
~150	dd	^{1}J(C,F), ^{4}J(C,F)	C1-O	
~158	dd (high ^{1}J(C,F))	^{1}J(C,F), ^{2}J(C,F)	C4-F	
~160	dd (high ^{1}J(C,F))	^{1}J(C,F), ^{2}J(C,F)	C2-F	
^{19}F NMR	~ -115 to -125	m	J(F,F), J(F,H)	F at C2, F at C4

Note: Chemical shifts are relative to TMS for ^{1}H and ^{13}C. ^{19}F shifts are relative to CFCl$_3$. Predicted values are based on DFT calculations and may vary slightly in different deuterated solvents.[4][7][8] The large one-bond C-F coupling constants (^{1}J(C,F)) are a definitive feature in the ^{13}C NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of functional groups. For **2,4-difluoroanisole**, the key absorptions confirm the presence of the aromatic ring, ether linkage, and C-F bonds.[4][9]

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode
3100-3000	Medium-Weak	Aromatic C-H Stretch
2950-2850	Medium	Aliphatic C-H Stretch (Methyl)
1600-1450	Medium-Strong	Aromatic C=C Ring Stretch
1300-1200	Strong	Aryl-O Stretch (Asymmetric)
1250-1000	Very Strong	C-F Stretch
1050-1000	Strong	Aryl-O Stretch (Symmetric)

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and information about the molecule's fragmentation pattern upon ionization.[3][10]

- Molecular Ion (M^+): A prominent peak is expected at m/z = 144, corresponding to the molecular weight of $C_7H_6F_2O$.
- Key Fragmentation: A characteristic and often major fragmentation pathway for anisoles is the loss of a methyl radical ($\bullet CH_3$) to form a stable phenoxy-type cation.
  - M-15 Peak: Expect a significant peak at m/z = 129 (144 - 15).
- Further Fragmentation: The m/z 129 fragment may subsequently lose carbon monoxide (CO).
  - M-15-28 Peak: A peak at m/z = 101 (129 - 28) corresponding to a $C_5H_3F_2^+$ fragment is plausible.

Section 5: Structure-Reactivity Relationships

The molecular structure directly governs chemical reactivity. The two fluorine atoms are powerful electron-withdrawing groups, significantly influencing the electron density of the aromatic ring.

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- Inductive vs. Resonance Effects: Fluorine withdraws electron density via the sigma bonds (inductive effect) but donates electron density via its lone pairs (resonance effect). The inductive effect is dominant, making the ring electron-deficient overall.

- Directing Effects: The methoxy group is an ortho-, para-director for electrophilic aromatic substitution. However, the strong deactivating effect of the two fluorine atoms makes such reactions challenging. The true utility of the structure lies in nucleophilic aromatic substitution, where the electron-deficient ring is activated towards attack, particularly at positions ortho and para to the fluorine atoms.

- Implications in Drug Development: The structural features of **2,4-difluoroanisole** are directly linked to its utility as a pharmaceutical intermediate. The difluoro-substitution pattern provides a metabolically robust anchor point, while the methoxy group can be a site for further functionalization or act as a hydrogen bond acceptor, contributing to ligand-receptor interactions.

Section 6: Conclusion

2,4-Difluoroanisole is a precisely engineered molecular tool. Its structure, defined by a planar aromatic core with strategically placed fluorine and methoxy substituents, has been thoroughly characterized through advanced computational methods and is verifiable by a unique spectroscopic fingerprint. The synthesis is logical and scalable, proceeding through well-understood chemical transformations. This in-depth guide provides the foundational knowledge required for researchers to confidently employ **2,4-difluoroanisole** in the rational design and synthesis of next-generation pharmaceuticals and advanced materials.

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